An In-depth Technical Guide to 3-Methylamino-1,2-propanediol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Methylamino-1,2-propanediol*
CAS No.:	*40137-22-2*
Cat. No.:	*B1225494*

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Abstract

3-Methylamino-1,2-propanediol (MAPD), CAS No. 40137-22-2, is a versatile chemical intermediate with significant applications in the pharmaceutical and fine chemical industries.[1] As a chiral building block, it serves as a crucial component in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).[1] This document provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis methodologies, and known applications. It also includes detailed experimental protocols derived from available literature and visual representations of key synthetic pathways to aid researchers in their work with this compound.

Chemical Structure and Properties

3-Methylamino-1,2-propanediol is a secondary amine and a propanediol, featuring both a secondary amine group and two hydroxyl groups.[2][3] This bifunctional nature makes it a reactive compound suitable for a variety of chemical transformations.[2][4]

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Chemical Structure:

The key physicochemical and identification properties of **3-Methylamino-1,2-propanediol** are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	3-(methylamino)propane-1,2-diol	[5][6]
Synonyms	MAPD, N-Methyl-3-amino-1,2-propanediol, 3-Methylaminopropane-1,2-diol	[6][7]
CAS Number	40137-22-2	[4][8]
Molecular Formula	$C_4H_{11}NO_2$	[4][8]
Molecular Weight	105.14 g/mol	[4][8]
Appearance	Colorless to pale yellow viscous liquid	[6][9]
Melting Point	~69°C (estimate)	[2][3]
Boiling Point	247 °C	[2][3][6]
Density	1.095 g/mL at 20 °C	[2][3]
Flash Point	152 °C	[2][3]
Water Solubility	Miscible	[3][7]
Refractive Index	1.4720-1.4780 @ 20°C	[7][10]
pKa	14.09 ± 0.20 (Predicted)	[3]
InChI Key	WOMTYMDHLQTCHY-UHFFFAOYSA-N	[5]
SMILES	CNCC(CO)O	[4][6]

Synthesis of **3-Methylamino-1,2-propanediol**

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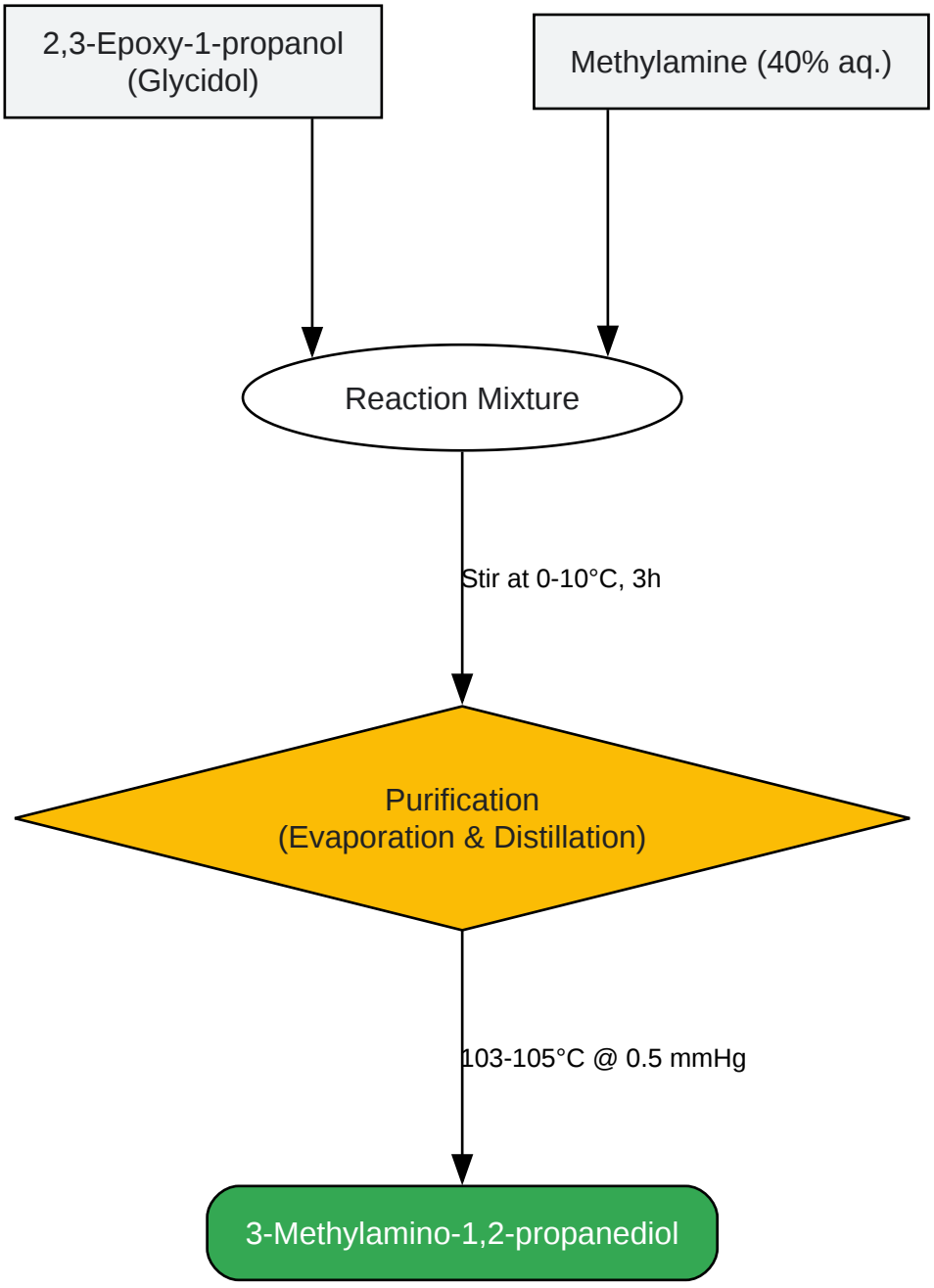
Several synthetic routes for **3-Methylamino-1,2-propanediol** have been documented. The most common methods involve the ring-opening of an epoxide or the substitution reaction of a chlorodiol.

Synthesis from 2,3-Epoxy-1-propanol (Glycidol)

This method involves the nucleophilic attack of methylamine on the epoxide ring of glycidol.



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Caption: Synthesis of MAPD from Glycidol and Methylamine.

Experimental Protocol:

- A 40% aqueous solution of methylamine (172 mL, 2 mol) is cooled to 0°C in a reaction vessel.[2][3]
- 2,3-Epoxy-1-propanol (25 g, 0.34 mol) is added dropwise to the methylamine solution, ensuring the reaction temperature is maintained at or below 10°C.[2][3]
- The resulting mixture is stirred for 3 hours at 0°C to complete the reaction.[2][3]
- Post-reaction, excess methylamine and water are removed by evaporation under reduced pressure (in vacuo).[2][3]
- The crude product is then purified by vacuum distillation at 103-105°C and 0.5 mm Hg to yield pure **3-Methylamino-1,2-propanediol**.[2][3]

Synthesis from 3-Chloro-1,2-propanediol

This alternative pathway involves the reaction of 3-chloro-1,2-propanediol with methylamine in an alkaline environment.[1][3]

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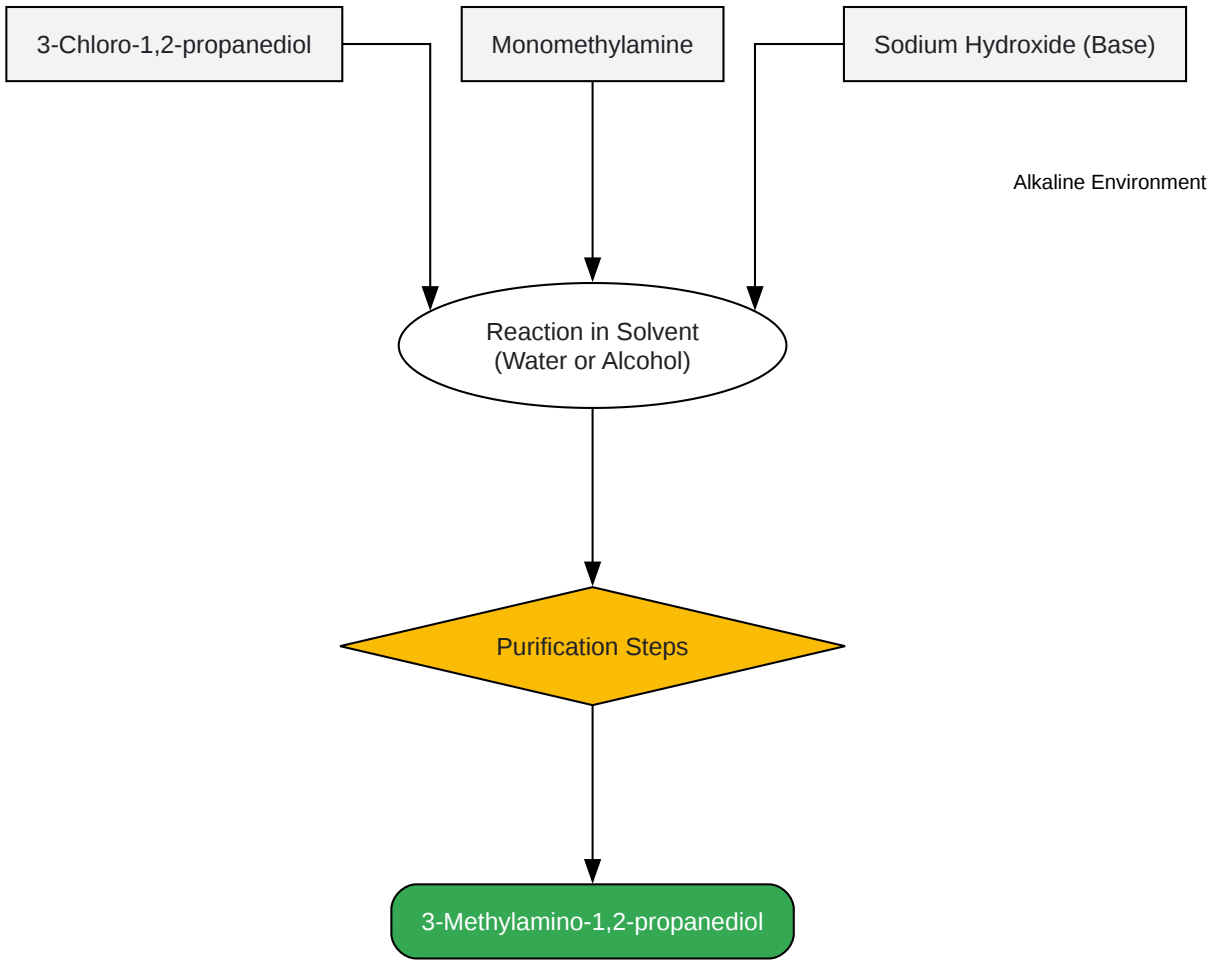

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Caption: Synthesis of MAPD from 3-Chloro-1,2-propanediol.

Experimental Protocol:

- 3-Chloro-1,2-propanediol is dissolved in a suitable solvent, such as water, ethanol, or methanol.[1]
- Monomethylamine is added to the solution.[3][11]

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- A strong base, typically sodium hydroxide, is added to facilitate the reaction in an alkaline environment.[1][3][11]
- The reaction mixture is stirred, likely with heating, to drive the substitution reaction to completion.
- Following the reaction, the product undergoes a series of purification steps to isolate the **3-Methylamino-1,2-propanediol**.[11]

Applications in Research and Drug Development

3-Methylamino-1,2-propanediol is a valuable intermediate in various synthetic applications.

- Pharmaceutical Synthesis: As a chiral compound, MAPD is a key building block for synthesizing pharmaceutical products.[1] The S-enantiomer is notably used in the production of the local anesthetic drug, levobupivacaine.[1] Its analogs are also precursors for antidepressants like (S)-Duloxetine.[12]
- Contrast Media: The broader class of aminopropanediols are crucial intermediates for X-ray contrast media.[11][13]
- Fine Chemicals: It is used to produce chiral amines, which are important intermediates for agrochemicals and other fine chemicals.[1]
- Other Industrial Uses: The compound serves as an intermediate in the manufacturing of polyethylene glycols and particle coatings.[2][3][4]

While direct biological activity data for MAPD is limited in the public domain, studies on closely related analogs, such as 3-(dialkylamino)propane-1,2-diols, have revealed a range of biological effects, including immunosuppressive and cardiovascular activities.[14] These findings suggest that MAPD derivatives could be promising candidates for further investigation in drug discovery programs.

Safety and Toxicology

3-Methylamino-1,2-propanediol is classified as a hazardous chemical and requires careful handling. It is reported to cause severe skin burns, eye damage, and respiratory tract irritation.

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[9][15]

Parameter	Value	Organism	Reference(s)
GHS Hazard Class	Skin Corrosion/Irritation (Category 1C)	N/A	[15]
Serious Eye Damage/Irritation (Category 1)	N/A	[15]	
Specific target organ toxicity (single exposure, respiratory irritation) (Category 3)	N/A	[15]	
LD50 (Oral)	> 2000 mg/kg	Rabbit	[3]

Handling and First Aid:

- Personal Protective Equipment (PPE): Wear suitable protective gloves, clothing, and eye/face protection.[9][15] Handle in a well-ventilated area or under a chemical fume hood.[15]
- In Case of Contact:
  - Eyes: Immediately flush with plenty of water for at least 15 minutes and seek medical attention.[9][15]
  - Skin: Remove contaminated clothing and flush skin with plenty of water for at least 15 minutes.[9]
- Fire Fighting: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[9][16]

Experimental Protocols for Analogs

While specific experimental protocols for the biological evaluation of **3-Methylamino-1,2-propanediol** are not readily available, methodologies used for its close structural analogs can

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provide a valuable starting point for researchers. The following workflow describes a general procedure for in vivo cardiovascular assessment in rats, which has been used for other 3-amino-1,2-propanediol derivatives.[14]

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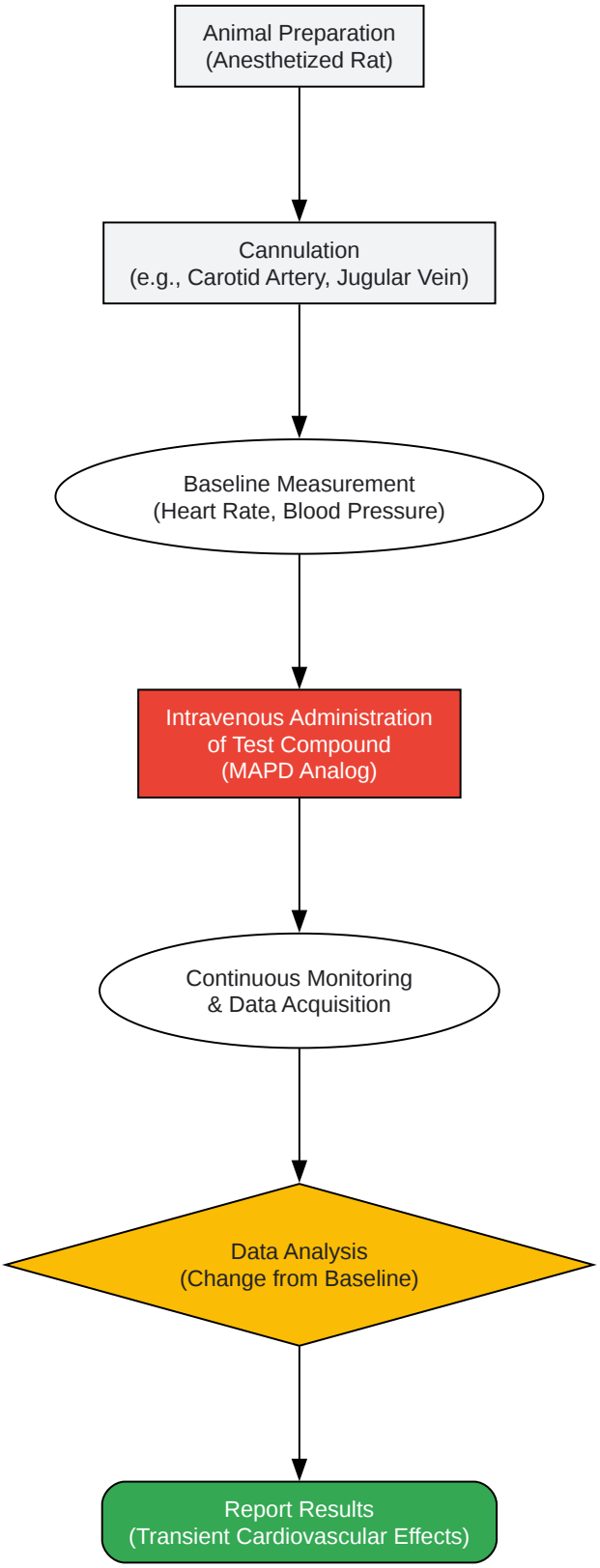

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Caption: Workflow for In Vivo Cardiovascular Assessment of an Analog.

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Protocol Outline (for 3-Amino-1,2-propanediol Analogs):

- Animal Model: Anesthetized rats are typically used for this type of study.[14]
- Surgical Preparation: The carotid artery and jugular vein are cannulated for blood pressure measurement and intravenous compound administration, respectively.
- Stabilization & Baseline: After a stabilization period, baseline cardiovascular parameters, including heart rate and mean arterial blood pressure, are recorded.
- Compound Administration: The test compound (an analog of MAPD) is administered intravenously.
- Data Collection: Cardiovascular parameters are continuously monitored and recorded for a defined period post-administration to observe any changes.
- Analysis: The recorded data is analyzed to determine the effect of the compound on heart rate and blood pressure, typically reported as the change from the baseline.[14]

Conclusion

3-Methylamino-1,2-propanediol is a foundational chemical intermediate with a well-defined profile and established synthetic routes. Its utility, particularly in the synthesis of chiral pharmaceuticals, underscores its importance in drug development and fine chemical manufacturing. While direct biological data on MAPD is sparse, the activities of its analogs suggest a potential for discovering novel biological functions through derivatization. This guide provides core technical information to support and facilitate further research and application of this versatile compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Methylamino-1,2-propanediol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1225494/docs#an-in-depth-technical-guide-to-3-methylamino-1-2-propanediol]

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